

Personal protective equipment for handling cis-J-113863

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Compound of Interest

Compound Name: *cis-J-113863*

Cat. No.: *B1234327*

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Essential Safety and Handling: J-113863

This guide provides critical safety and logistical information for the handling and disposal of J-113863, a potent and selective non-peptide antagonist for the opioid receptor-like 1 (ORL1) receptor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Toxicity Data

Quantitative data for J-113863 is summarized below to provide a clear reference for its physical properties and toxicological profile.

Table 1: Physicochemical Properties of J-113863

Property	Value
Molecular Formula	C ₂₄ H ₃₀ N ₂ O ₂
Molecular Weight	378.5 g/mol
Form	A crystalline solid
Solubility	Soluble in DMSO and dimethyl formamide

Table 2: Toxicological Data of J-113863

Metric	Value
Acute Toxicity	The toxicological properties of this product have not been fully investigated.
Routes of Exposure	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

Personal Protective Equipment (PPE)

Adherence to the following PPE guidelines is mandatory when handling J-113863 to minimize exposure and ensure personal safety.

Table 3: Recommended Personal Protective Equipment for Handling J-113863

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses or goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Chemical-resistant gloves	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Laboratory coat	Impervious clothing, the type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	NIOSH-approved respirator	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.

Experimental Protocols: Safe Handling and Disposal

The following protocols provide a step-by-step guide for the safe handling and disposal of J-113863.

Handling Protocol:

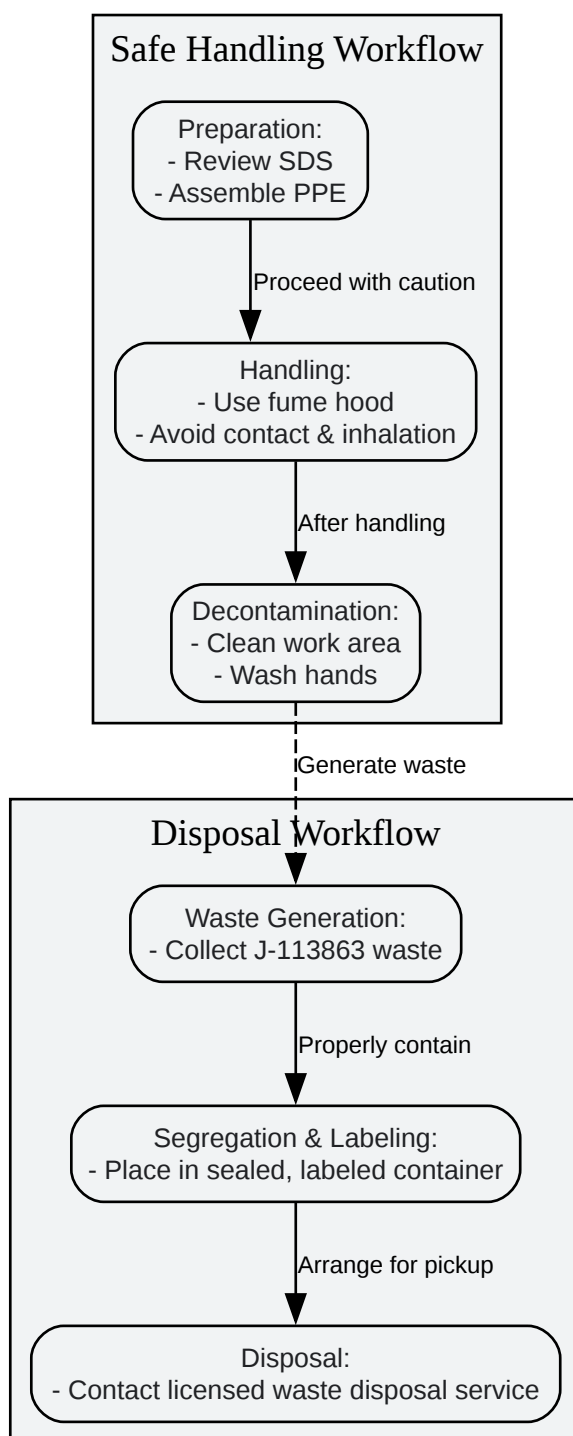
- **Engineering Controls:** Handle in a well-ventilated area. Use a fume hood or other appropriate engineering controls to keep airborne levels below recommended exposure limits.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- **Procedural Discipline:** Avoid inhalation and ingestion. Do not eat, drink, or smoke in the laboratory.

Disposal Protocol:

- **Waste Characterization:** This material may be a hazardous waste. It is the user's responsibility to determine the applicability of all local, state, and federal regulations.
- **Containerization:** Place waste in a sealed, labeled container.
- **Disposal Method:** Dispose of in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Workflow for Safe Handling and Disposal of J-113863

The following diagram illustrates the logical workflow for the safe handling and disposal of J-113863.



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Caption: Workflow for the safe handling and disposal of J-113863.

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